

Commercial Suppliers and Technical Guide for 1-Bromo-2-methylhexane

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Compound of Interest

Compound Name: 1-Bromo-2-methylhexane

Cat. No.: B035086

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For researchers, scientists, and drug development professionals, sourcing reliable chemical reagents is a critical step in the experimental workflow. This technical guide provides an in-depth overview of commercial suppliers for **1-Bromo-2-methylhexane** (CAS No: 101258-57-5), along with key technical data and experimental protocols to facilitate its use in research and development.

Chemical Properties

1-Bromo-2-methylhexane is a halogenated alkane with the molecular formula C₇H₁₅Br.^{[1][2]} Its structure consists of a hexane chain with a bromine atom attached to the first carbon and a methyl group on the second carbon.

Property	Value
Molecular Weight	179.10 g/mol ^{[1][3]}
Boiling Point	~170.18°C (estimate) ^{[1][2][4]}
Density	~1.134 g/cm ³ (estimate) ^[4]
Refractive Index	~1.4339 (estimate) ^{[1][2][4]}
SMILES	<chem>CCCCC(C)CBr</chem> ^[5]

Commercial Suppliers

A number of chemical suppliers offer **1-Bromo-2-methylhexane**, with varying purities and quantities. The following table summarizes publicly available information from several suppliers. For bulk quantities and specific pricing, it is recommended to request a quote directly from the supplier.

Supplier	Purity	Quantity	Price (USD)	Notes
Advanced ChemBlocks	95%	100 mg	\$475	(S)-1-Bromo-2-methylhexane. In stock for global enquiry.[6]
		250 mg	\$760	
		1 g	\$1,960	
LookChem	95.00%	5 mg	\$498.06	Listed under American Custom Chemicals Corporation.[2]
Guidechem	99%	per kg	\$100	FOB Price.[1]
BLD Pharm	-	-	-	Price available upon login/request.[5]
Sigma-Aldrich	99%	-	-	Pricing not readily available. [7]
Appchem	-	-	-	Requires quote request.
ZHEJIANG JIUZHOU CHEM CO.,LTD	99%	1-100 Metric Ton/Day	-	Requires quote request.

Experimental Protocols

While specific experimental protocols for **1-Bromo-2-methylhexane** are not widely published in standard literature, its synthesis and reactions can be extrapolated from general organic chemistry principles and procedures for similar alkyl halides.

Synthesis of 1-Bromo-2-methylhexane from 2-Methylhexan-1-ol

A common method for synthesizing primary alkyl bromides is the reaction of the corresponding alcohol with a brominating agent, such as hydrogen bromide.

Materials:

- 2-Methylhexan-1-ol
- 48% Hydrobromic acid
- Concentrated Sulfuric acid
- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- In a round-bottom flask, combine 2-methylhexan-1-ol and 48% hydrobromic acid.
- Cool the flask in an ice bath and slowly add concentrated sulfuric acid with stirring.
- Attach a reflux condenser and heat the mixture to reflux for several hours.
- After cooling, transfer the reaction mixture to a separatory funnel.
- Separate the organic layer and wash it with water, followed by saturated sodium bicarbonate solution, and finally with brine.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and distill the crude product to obtain pure **1-Bromo-2-methylhexane**.

Grignard Reagent Formation and Reaction

1-Bromo-2-methylhexane can be used to prepare a Grignard reagent, a potent nucleophile in organic synthesis.

Materials:

- **1-Bromo-2-methylhexane**
- Magnesium turnings
- Anhydrous diethyl ether
- Iodine crystal (as an initiator)
- An appropriate electrophile (e.g., a ketone or aldehyde)
- Round-bottom flask, condenser, dropping funnel, magnetic stirrer

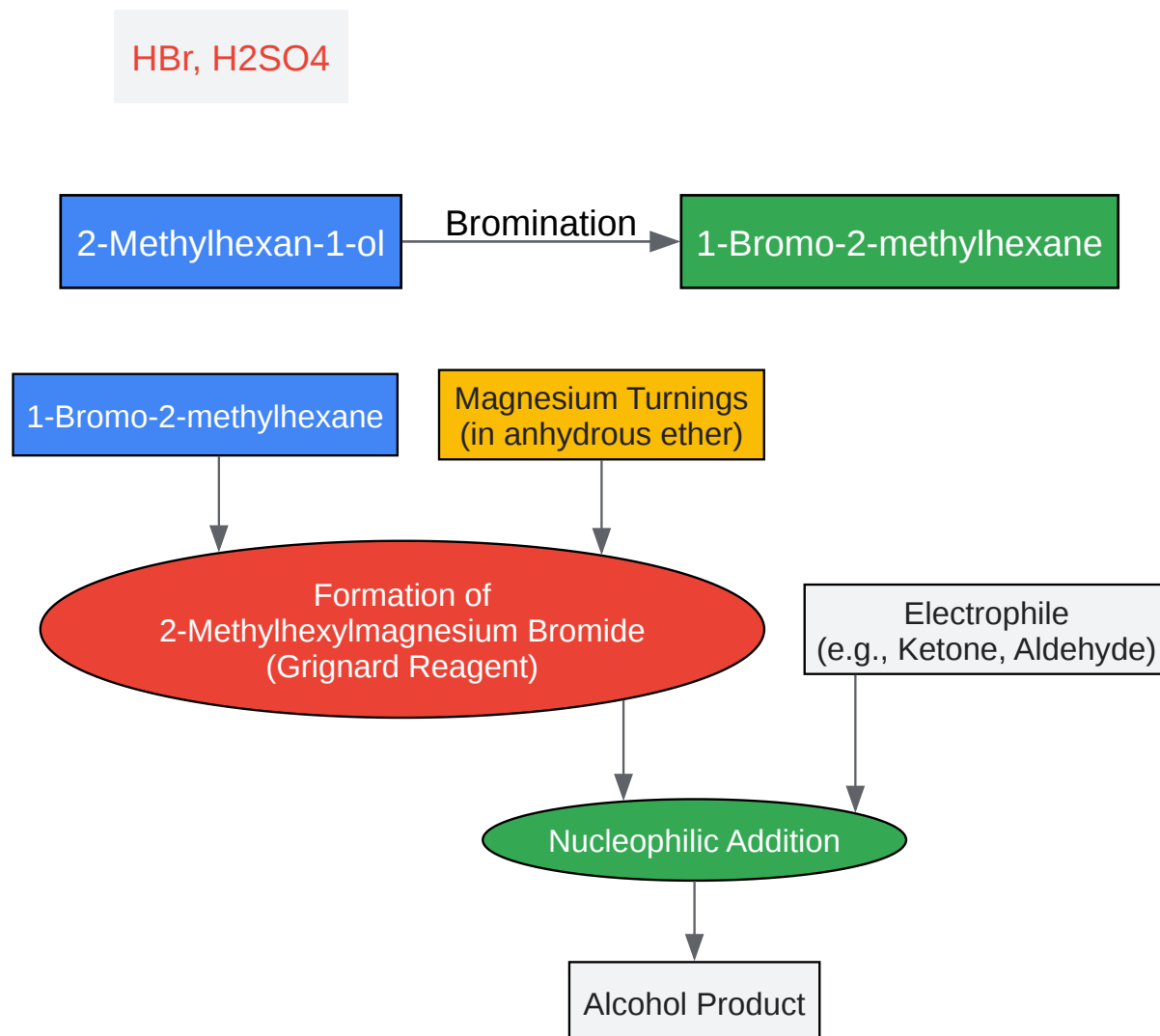
Procedure:

- Ensure all glassware is rigorously dried.
- Place magnesium turnings in a round-bottom flask equipped with a condenser and a dropping funnel.
- Add a small crystal of iodine.
- In the dropping funnel, prepare a solution of **1-Bromo-2-methylhexane** in anhydrous diethyl ether.
- Add a small amount of the alkyl bromide solution to the magnesium. The reaction should initiate, indicated by a color change and gentle refluxing. If the reaction does not start, gentle heating may be applied.

- Once the reaction has started, add the remaining **1-Bromo-2-methylhexane** solution dropwise to maintain a steady reflux.
- After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- The resulting Grignard reagent, 2-methylhexylmagnesium bromide, can then be reacted with a suitable electrophile by adding the electrophile solution dropwise at an appropriate temperature (often cooled in an ice bath).

Visualizations

The following diagrams illustrate the synthesis pathway and a typical reaction workflow involving **1-Bromo-2-methylhexane**.



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